

Technical Support Center: Troubleshooting Inconsistent Results in Biological Assays

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(Pyrimidin-2-yl)propan-1-amine

CAS No.: 1183440-83-6

Cat. No.: B2570664

[Get Quote](#)

Welcome to the technical support center for biological assay troubleshooting. As a Senior Application Scientist, my goal is to provide you with a structured, in-depth guide to diagnose and resolve the variability that can compromise your research. Inconsistent results are not just a source of frustration; they undermine the validity of your data and can lead to costly delays in drug development and scientific discovery.

This guide is built on a foundation of scientific integrity and field-proven experience. We will move beyond simple checklists to explore the causal relationships behind assay failure, empowering you to build self-validating systems into your experimental workflows.

Troubleshooting Guide: A Systematic Approach

Inconsistency in biological assays rarely stems from a single, isolated error. More often, it is the result of a combination of subtle, overlooked factors. A systematic approach is crucial for efficient problem-solving.

The Four Pillars of Assay Variability

Most sources of error can be categorized into four fundamental pillars. Before diving into assay-specific issues, always evaluate your workflow against these core principles.

[Click to download full resolution via product page](#)

Pillar 1: Reagents & Consumables

The quality and handling of your reagents are paramount. Even the most robust protocol will fail if the foundational components are compromised.

Q: My assay results suddenly shifted after I opened a new kit. What's going on?

A: This is a classic sign of reagent lot-to-lot variability.[1][2] Manufacturers aim for consistency, but biological reagents, especially antibodies and enzymes, can have inherent differences between production batches.[3] This can affect assay accuracy, precision, and specificity.[3]

Causality & Solution:

- The Cause: Differences in antibody affinity, enzyme activity, or concentration of critical components can lead to shifts in signal intensity or background.[3] Relying solely on the manufacturer's QC is insufficient, as their acceptance criteria may not align with your specific assay's sensitivity.[2]
- The Self-Validating System: Never assume a new lot will perform identically. You must implement a New Reagent Lot Qualification Protocol. This involves running the new lot in parallel with the old lot, using a standardized set of controls and samples.[1] The goal is to verify that the results are within your pre-defined acceptance criteria before the old lot is depleted.[2]

Q: How can I be sure my reagents are stable throughout my experiment?

A: Reagent stability is a function of proper storage and handling.[4][5] Degradation can be caused by temperature fluctuations, light exposure (for fluorescent molecules), and repeated freeze-thaw cycles.[4][6]

Causality & Solution:

- The Cause: Improper storage can lead to loss of enzyme activity, antibody binding capacity, or degradation of standards.[\[5\]](#) For example, conjugated antibodies should typically be stored at 2-8°C, not frozen, as freezing can damage the conjugate.[\[4\]](#)
- The Self-Validating System:
 - Check the Datasheet: Always follow the manufacturer's storage instructions.[\[4\]](#)
 - Aliquot: Upon receipt, aliquot reagents into single-use volumes to minimize freeze-thaw cycles.[\[4\]](#)[\[7\]](#) This is critical for sensitive items like enzymes, antibodies, and standards.
 - Monitor Temperatures: Use calibrated thermometers or temperature loggers for all refrigerators and freezers to ensure they maintain the correct temperature range.[\[4\]](#)[\[5\]](#)
 - Protect from Light: Store light-sensitive reagents (e.g., fluorescent probes, TMB substrate) in amber vials or wrapped in foil.[\[4\]](#)[\[8\]](#)

Pillar 2: Instrumentation & Equipment

Your instruments are your measurement system. If the system is not calibrated and maintained, your measurements are not reliable.

Q: My plate reader is giving inconsistent readings, even for the same plate. What should I check?

A: This points to an issue with instrument performance. Regular calibration and maintenance are non-negotiable for producing trustworthy data.[\[9\]](#)

Causality & Solution:

- The Cause: Instrument drift, dirty optics, or a failing light source can all lead to inaccurate and imprecise readings. Calibration compares your instrument's output to a known, traceable standard to ensure its accuracy.[\[10\]](#)[\[11\]](#)
- The Self-Validating System: Implement a routine schedule for instrument maintenance and calibration. This should be performed by a qualified technician according to the manufacturer's recommendations.[\[12\]](#)

Instrument	Key Performance Check	Recommended Frequency
Pipettes	Gravimetric Calibration (Accuracy & Precision)	6-12 months[13]
Microplate Reader	Wavelength Accuracy, Absorbance Linearity	Annually
Incubator	Temperature & CO2 Accuracy	Quarterly to Annually
Centrifuge	Speed (RPM) Verification	Annually
pH Meter	Two-Point Calibration	Daily before use

Q: Could my pipettes be the source of my high replicate variability?

A: Absolutely. Pipetting is often the single largest source of manual error in an assay.[14][15] Even small inaccuracies or imprecisions are magnified through serial dilutions and reagent additions, leading to high coefficients of variation (CVs).[16]

Causality & Solution:

- The Cause: Inconsistent pipetting technique (e.g., variable speed, angle, tip immersion depth) and poorly maintained or uncalibrated pipettes introduce significant volume errors.[13] [14][16] Using the wrong pipetting technique for a specific liquid type (e.g., forward vs. reverse pipetting for viscous solutions) also contributes to variability.[16]
- The Self-Validating System:
 - Calibration: Ensure all pipettes are calibrated on a regular schedule.[13]
 - Technique: Standardize pipetting technique across all users. This includes pre-wetting the tip, using a consistent plunger pressure and speed, and immersing the tip just below the meniscus.[16]
 - Ergonomics: Use electronic pipettes for repetitive tasks to reduce user-to-user variability and fatigue, which can impact manual pipetting accuracy.[14]

Pillar 3: Operator & Technique

Even with perfect reagents and calibrated instruments, human error and inconsistent technique can derail an experiment.

Q: My duplicates are often inconsistent, especially in my 96-well plate assays. What am I doing wrong?

A: Beyond pipetting, inconsistent sample preparation and handling can lead to high variability. [17] This is especially true for cell-based assays and ELISAs.

Causality & Solution:

- The Cause (Cell-Based Assays): Poor mixing of a cell suspension before and during plating leads to an uneven distribution of cells across the plate.[14] Cells settle quickly, so the first wells plated will have a different cell density than the last.
- The Cause (ELISAs): Inadequate washing is a primary cause of both high background and high CV.[18][19] Residual, unbound reagents left in some wells but not others will lead to inconsistent signal generation. Bubbles in wells can also interfere with the light path during reading, causing erratic results.[17]
- The Self-Validating System:
 - Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for every step of the assay. This ensures every user performs the assay in the exact same way.
 - Cell Seeding: Gently mix the cell suspension immediately before aspirating for each row or column to ensure a homogenous mixture.[14] Work quickly to prevent cells from settling in the reservoir.
 - Washing Technique: Use a calibrated multi-channel pipette or an automated plate washer for uniform washing. Ensure complete aspiration of wash buffer by inverting and tapping the plate on absorbent paper after the final wash.[19]
 - Bubble Removal: Inspect the plate for bubbles before every reading step. Pop them with a clean pipette tip if necessary.

Pillar 4: Assay-Specific Troubleshooting

Once the foundational pillars are secure, you can address issues specific to your assay type.

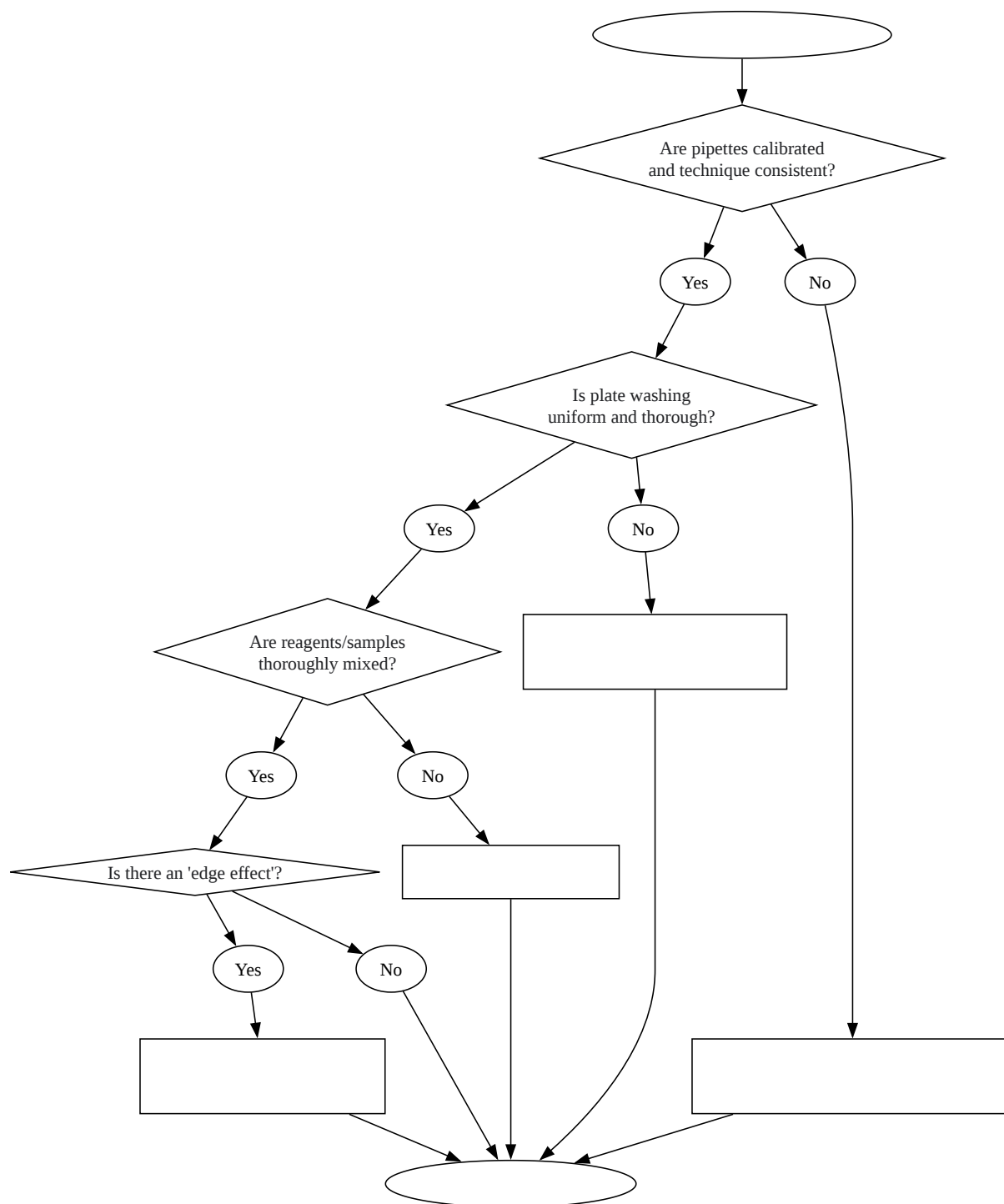
Immunoassays (e.g., ELISA)

Q: I'm seeing high background across my entire ELISA plate, even in my negative controls. How do I fix this?

A: High background obscures your specific signal and reduces assay sensitivity.[\[20\]](#) Common causes include insufficient washing, ineffective blocking, or contaminated reagents.[\[18\]](#)[\[21\]](#)

Causality & Solution:

- **Insufficient Washing:** Unbound detection antibodies or enzyme conjugates remain in the wells, leading to non-specific signal. Solution: Increase the number of wash cycles or the soaking time for each wash.[\[18\]](#)[\[20\]](#)
- **Ineffective Blocking:** The blocking buffer is not adequately preventing non-specific binding of antibodies to the plate surface. Solution: Try a different blocking agent or increase the blocking incubation time or concentration.[\[20\]](#)[\[22\]](#)
- **Cross-Reactivity:** The detection antibody may be binding to the capture antibody or other components. Solution: Ensure you are using highly specific antibodies validated for your assay format.[\[18\]](#)[\[21\]](#)
- **Contaminated Reagents:** The substrate solution may be contaminated or degraded, causing it to develop color prematurely.[\[8\]](#) Solution: Use fresh, high-quality reagents and sterile water.[\[18\]](#)[\[21\]](#)



[Click to download full resolution via product page](#)

Cell-Based Assays

Q: The results in the outer wells of my 96-well plate are always different from the inner wells. What is this "edge effect" and how do I prevent it?

A: The "edge effect" is a common phenomenon where wells on the perimeter of a microplate behave differently than the central wells.[\[23\]](#) The primary cause is increased evaporation from these outer wells during incubation.[\[24\]](#)[\[25\]](#)[\[26\]](#)

Causality & Solution:

- The Cause: Evaporation leads to changes in the concentration of salts, media components, and test compounds in the outer wells.[\[24\]](#)[\[25\]](#) This change in osmolality can affect cell viability, growth, and response to treatment, leading to skewed results.[\[23\]](#)[\[27\]](#)
- The Self-Validating System:
 - Use Sealing Tapes/Lids: The most effective method is to use a sealing tape (for biochemical assays) or a sterile, breathable tape (for cell-based assays) to minimize evaporation.[\[24\]](#)[\[25\]](#)[\[26\]](#) Low-evaporation lids with condensation rings are also effective.[\[24\]](#)[\[25\]](#)
 - Humidify: Ensure the incubator has high humidity (at least 95%).[\[23\]](#) Placing a water pan inside the incubator can help maintain this.[\[8\]](#)
 - Buffer Wells: A common workaround is to fill the outer wells with sterile water or media without cells, and only use the inner 60 wells for your experiment.[\[23\]](#)
 - Reduce Incubation Time: If possible, shortening the assay duration can reduce the total evaporation.[\[24\]](#)[\[25\]](#)

Western Blot

Q: My Western blot quantification is not reproducible. How can I improve it?

A: Accurate quantification requires that you are working within the linear range of detection for both your target protein and your loading control.[\[28\]](#) A critical, and often overlooked, step is accurate total protein quantification before loading the gel.[\[29\]](#)

Causality & Solution:

- The Cause: Uneven sample loading is a primary reason for inconsistent results.[\[29\]](#) If you don't load equal amounts of total protein in each lane, any differences in band intensity cannot be confidently attributed to biological changes.[\[29\]](#) Furthermore, traditional housekeeping proteins (like GAPDH or actin) can become saturated at high protein loads, making them unreliable for normalization.[\[30\]](#)[\[31\]](#)
- The Self-Validating System:
 - Accurate Protein Quantification: Use a reliable protein assay (like BCA or Bradford) to measure the protein concentration of your lysates and ensure you load equal amounts.[\[29\]](#)
 - Total Protein Normalization (TPN): Instead of relying on a single housekeeping protein, consider using a total protein stain.[\[31\]](#) TPN uses the signal from all proteins in the lane for normalization, which is more robust and less prone to saturation or experimental variation.[\[31\]](#)
 - Validate Linear Range: For any target, you must confirm that the signal you detect is linear with the amount of protein loaded. This can be done by running a dilution series of a control lysate.[\[28\]](#)

qPCR

Q: My replicate C_q values are highly variable. What are the likely causes?

A: High C_q variability in qPCR often points to small, inconsistent volumes being pipetted or poor quality/quantity of the template nucleic acid.[\[32\]](#)[\[33\]](#)

Causality & Solution:

- The Cause: At the low volumes used in qPCR, small pipetting errors represent a large percentage of the total volume, significantly impacting reaction efficiency and C_q values.[\[13\]](#) [\[33\]](#) Poorly mixed master mix or template can also lead to uneven distribution across replicate wells.[\[33\]](#)
- The Self-Validating System:

- Pipetting Precision: Use calibrated pipettes designed for low volumes. Mix all reagents thoroughly before aliquoting.[33]
- Template Quality: Ensure your DNA/RNA is pure and accurately quantified. Inhibitors carried over from the extraction process can reduce PCR efficiency in a variable manner. [32]
- Master Mix Preparation: Prepare a single master mix for all reactions (including controls) to minimize well-to-well variation.
- Plate Sealing: Ensure the plate is sealed properly to prevent evaporation during thermal cycling, which can alter reagent concentrations.[33]

Experimental Protocols

Protocol: New Reagent Lot Qualification for an ELISA Kit

This protocol ensures that a new lot of an assay kit performs acceptably before being put into routine use.

Objective: To compare the performance of a new reagent lot against the current (in-use) lot using established controls and samples.

Materials:

- Current Lot of ELISA Kit
- New Lot of ELISA Kit
- High, Medium, and Low concentration Quality Control (QC) samples
- A minimum of 5 representative experimental samples
- Calibrated pipettes and other standard laboratory equipment

Procedure:

- Preparation: Allow all reagents from both the current and new lots to equilibrate to room temperature as per the manufacturer's instructions.

- Assay Setup:
 - On a single 96-well plate, prepare to run the standard curve and samples using both lots in parallel.
 - Designate half of the plate for the "Current Lot" and the other half for the "New Lot".
 - For each lot, run the full standard curve in duplicate.
 - For each lot, run the High, Medium, and Low QC samples in triplicate.
 - For each lot, run the 5 representative experimental samples in duplicate.
- Assay Execution: Perform the ELISA according to the established SOP, ensuring that incubation times, temperatures, and washing steps are identical for both lots.
- Data Analysis:
 - Generate a standard curve for each lot. Compare the R^2 values (should be >0.99) and the slopes.
 - Calculate the concentration of the QC samples using the standard curve from their respective lots.
 - Calculate the concentration of the experimental samples using the standard curve from their respective lots.
- Acceptance Criteria:
 - Standard Curve: The slopes of the new and current lot curves should be within $\pm 15\%$ of each other.
 - QC Samples: The mean calculated concentration for each QC level from the new lot must be within $\pm 20\%$ of the mean from the current lot.
 - Experimental Samples: The mean calculated concentration for each experimental sample from the new lot should be within $\pm 25\%$ of the mean from the current lot.

- Conclusion: If the new lot meets all acceptance criteria, it is approved for use. If not, reject the lot and contact the manufacturer.[\[34\]](#) Document all results in the lot qualification log.

Frequently Asked Questions (FAQs)

Q1: What is an acceptable Coefficient of Variation (CV) for my assay? A: For most immunoassays, a CV of <15% for replicate samples is considered acceptable. For qPCR, replicate C_q values should ideally be within 0.5 of each other.

Q2: My positive control is working, but my samples show no signal. What's the first thing I should check? A: First, verify that your samples were prepared and stored correctly. Improper handling could have degraded the analyte. Second, ensure there are no inhibitors in your sample matrix that could be interfering with the assay.[\[17\]](#) This can be tested with a spike-and-recovery experiment.

Q3: How often should I calibrate my pipettes? A: At a minimum, pipettes should be professionally calibrated annually.[\[11\]](#) For heavy use or when working with very sensitive assays, a 6-month interval is recommended.[\[13\]](#) Perform a quick in-house check (e.g., pipetting water onto an analytical balance) more frequently if you suspect a problem.

Q4: Can I use reagents from different kits or lots together? A: No. Never mix reagents from different kits or lots, even if it's the same product.[\[19\]](#) Buffers, antibodies, and standards are often optimized as a matched set for a specific lot. Mixing them can lead to unpredictable results.

Q5: What is the best way to prevent contamination in my PCR/qPCR assay? A: Use dedicated work areas for pre-PCR (reagent prep) and post-PCR (amplified product analysis).[\[32\]](#) Use aerosol-resistant filter tips, and always include a no-template control (NTC) in every run to detect contamination.[\[7\]](#)[\[35\]](#)

References

- Corning Incorporated. (2013, October 30). Preventing edge effect in microplates. YouTube. [\[Link\]](#)
- Sartorius. (n.d.). Impact of Pipetting Errors on Reproducibility of Cell-Based Assays. [\[Link\]](#)

- WellPlate. (2014, March 25). Three Ways To Reduce Microplate Edge Effect. [\[Link\]](#)
- Mettler Toledo. (n.d.). Sources of Variability in Cell Based Assays. [\[Link\]](#)
- Beckman Coulter. (n.d.). Utilization of the MicroClima Environmental Lid to Reduce Edge Effects in a Cell-based Proliferation Assay. [\[Link\]](#)
- Wako Automation. (2023, December 16). The edge effect in microplate assays. [\[Link\]](#)
- Bio-Rad. (n.d.). Image Analysis and Quantitation for Western Blotting. [\[Link\]](#)
- Assay Genie. (2024). 101 ELISA Troubleshooting Tips for Research in 2024. [\[Link\]](#)
- American Research Products, Inc. (n.d.). Elisa troubleshooting tips – High background. [\[Link\]](#)
- ResearchGate. (n.d.). ELISA - TROUBLESHOOTING TIPS. [\[Link\]](#)
- American Research Products, Inc. (n.d.). ELISA Tips: Troubleshooting Common Challenges. [\[Link\]](#)
- Surmodics. (n.d.). What Causes High Background in ELISA Tests?. [\[Link\]](#)
- Azure Biosystems. (n.d.). ULTIMATE GUIDE TO QUANTITATIVE WESTERN BLOTS. [\[Link\]](#)
- Biocompare. (2021, November 9). ELISA Troubleshooting Guide. [\[Link\]](#)
- Ansh Labs. (n.d.). Troubleshooting Immunoassays. [\[Link\]](#)
- BioTechniques. (2023, July 14). Poster: Impact of pipetting errors on reproducibility of cell-based assays. [\[Link\]](#)
- Mettler Toledo. (n.d.). Sources of Variability in Cell Based Assays. [\[Link\]](#)
- PCR Biosystems. (n.d.). Troubleshoot your qPCR. [\[Link\]](#)
- Applied Biological Materials Inc. (n.d.). Polymerase Chain Reaction (PCR) – Tips for successful PCR and Troubleshooting PCR-qPCR. [\[Link\]](#)

- BioInsights. (2016, December 21). Understanding and managing sources of variability in cell measurements. [\[Link\]](#)
- Centers Urgent Care. (2024, December 11). Understanding the Importance of Calibration in Lab Instruments. [\[Link\]](#)
- American Association for Clinical Chemistry. (2015, June 3). Managing Reagent Lot to Lot Variability. [\[Link\]](#)
- BioPathogenix. (2025, October 14). PCR/qPCR Troubleshooting Quick Reference. [\[Link\]](#)
- Promega Connections. (2018, March 23). How to Reduce Cell Culture Variability. [\[Link\]](#)
- Bio Molecular Systems. (2026, January 7). Importance of Accuracy and Precision in Pipetting. [\[Link\]](#)
- SCION Instruments. (2025, January 21). Good Laboratory Practice: Sample and Reagent Storage and Stability. [\[Link\]](#)
- Clinical Chemistry. (2021). The pipetting Olympics: Propagating proper pipetting a priori in clinical LC-MS/MS analysis. [\[Link\]](#)
- FUJIFILM Wako Pyrostar. (2022, November 15). Pipetting Procedures and Tips to Run an Accurate Assay. [\[Link\]](#)
- The Calira blog. (n.d.). Best practices for lab equipment maintenance and calibration. [\[Link\]](#)
- Labkafe. (2024, October 25). Calibrate lab equipment during maintenance for optimum results. [\[Link\]](#)
- Mettler Toledo. (n.d.). 10 Reasons Why It's Crucial to Calibrate Laboratory Equipment. [\[Link\]](#)
- Clinical Lab Products. (2019, May 23). Managing Reagent Variation. [\[Link\]](#)
- Controllab. (2021, November 23). Instrument calibration ensures quality in processes. [\[Link\]](#)
- AAPS Journal. (2014). Stability: Recommendation for Best Practices and Harmonization from the Global Bioanalysis Consortium Harmonization Team. [\[Link\]](#)

- Analytical Chemistry. (2024, April 10). Overcoming Lot-to-Lot Variability in Protein Activity Using Epitope-Specific Calibration-Free Concentration Analysis. [[Link](#)]
- Medi-Products. (2023, February 2). Tips to Maximize The Effectiveness Of Laboratory Reagents. [[Link](#)]
- The Journal of the International Federation of Clinical Chemistry and Laboratory Medicine. (2016). Lot-to-Lot Variation. [[Link](#)]
- MDPI. (2023, May 24). Lot-to-Lot Variance in Immunoassays—Causes, Consequences, and Solutions. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. myadlm.org [myadlm.org]
- 2. Lot-to-Lot Variation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Lot-to-Lot Variance in Immunoassays—Causes, Consequences, and Solutions [mdpi.com]
- 4. Proper Reagent Storage and Handling | Updated 2025 | StressMarq Biosciences Inc. [stressmarq.com]
- 5. Sample and Reagent Storage and Stability [scioninstruments.com]
- 6. Stability: Recommendation for Best Practices and Harmonization from the Global Bioanalysis Consortium Harmonization Team - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Polymerase Chain Reaction (PCR) – Tips for successful PCR and Troubleshooting PCR-qPCR | abm Inc. [info.abmgood.com]
- 8. researchgate.net [researchgate.net]
- 9. calira.co [calira.co]
- 10. mt.com [mt.com]
- 11. Instrument calibration ensures quality in processes [controllab.com]

- [12. labkafe.com \[labkafe.com\]](#)
- [13. biomolecularsystems.com \[biomolecularsystems.com\]](#)
- [14. sartorius.com \[sartorius.com\]](#)
- [15. biotechniques.com \[biotechniques.com\]](#)
- [16. Pipetting Procedures and Tips to Run an Accurate Assay | FUJIFILM Wako \[wakopyrostar.com\]](#)
- [17. arp1.com \[arp1.com\]](#)
- [18. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [19. ELISA Troubleshooting Guide | Thermo Fisher Scientific - TW \[thermofisher.com\]](#)
- [20. arp1.com \[arp1.com\]](#)
- [21. Surmodics - What Causes High Background in ELISA Tests? \[shop.surmodics.com\]](#)
- [22. biocompare.com \[biocompare.com\]](#)
- [23. Reducing the edge effect - Advancing Cell Culture \[thermofisher.com\]](#)
- [24. m.youtube.com \[m.youtube.com\]](#)
- [25. Three Ways To Reduce Microplate Edge Effect | Microplate Assays \[wellplate.com\]](#)
- [26. The edge effect in microplate assays \[wakoautomation.com\]](#)
- [27. beckman.com \[beckman.com\]](#)
- [28. bio-rad.com \[bio-rad.com\]](#)
- [29. yeasenbio.com \[yeasenbio.com\]](#)
- [30. rndsystems.com \[rndsystems.com\]](#)
- [31. azurebiosystems.com \[azurebiosystems.com\]](#)
- [32. pcrbio.com \[pcrbio.com\]](#)
- [33. PCR/qPCR Troubleshooting Quick Reference - BioPathogenix \[biopathogenix.com\]](#)
- [34. clpmag.com \[clpmag.com\]](#)
- [35. blog.biosearchtech.com \[blog.biosearchtech.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Inconsistent Results in Biological Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2570664/docs#technical-support-center-troubleshooting-inconsistent-results-in-biological-assays\]](https://www.benchchem.com/product/b2570664/docs#technical-support-center-troubleshooting-inconsistent-results-in-biological-assays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)